

An In-depth Technical Guide to 1,3-Dibromoadamantane: Chemical Structure and Stereochemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dibromoadamantane

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Abstract

1,3-Dibromoadamantane is a halogenated derivative of adamantane, a rigid tricyclic hydrocarbon. Its unique cage-like structure and the presence of two bromine atoms at the bridgehead positions make it a valuable building block in organic synthesis and medicinal chemistry. This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, physicochemical properties, and synthesis of **1,3-dibromoadamantane**. Detailed experimental protocols and spectroscopic data are presented to aid researchers in their laboratory work.

Chemical Structure

1,3-Dibromoadamantane consists of a highly symmetrical and rigid adamantane core with two bromine atoms substituted at the tertiary carbon atoms, positions 1 and 3.^[1] The adamantane framework is composed of three fused cyclohexane rings in chair conformations. The molecule has the chemical formula $C_{10}H_{14}Br_2$.^{[2][3]}

The structure of **1,3-dibromoadamantane** is characterized by its diamondoid cage, which imparts high thermal stability and lipophilicity. The carbon-bromine bonds are at bridgehead positions, which influences their reactivity.

Stereochemistry

A critical aspect of a molecule's properties is its stereochemistry. The adamantane cage itself is achiral. In the case of **1,3-dibromoadamantane**, the substitution pattern does not introduce any chiral centers into the molecule. This is due to the presence of a plane of symmetry that passes through the C2 and C8 atoms and bisects the bond between the C1 and C3 atoms. As a result, **1,3-dibromoadamantane** is an achiral molecule and does not exhibit stereoisomerism. It does not have enantiomers or diastereomers.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for **1,3-dibromoadamantane** is provided in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of **1,3-Dibromoadamantane**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ Br ₂	[2][3]
Molecular Weight	294.03 g/mol	[2]
Appearance	White to off-white crystalline solid	[1]
Melting Point	108-110 °C	[3]
Solubility	Soluble in organic solvents, insoluble in water.	[1][4]
CAS Number	876-53-9	[3]

Table 2: Spectroscopic Data for **1,3-Dibromoadamantane**

Technique	Data	Reference
^1H NMR (CDCl_3)	δ 2.87 (s, 2H), 2.30 (m, 8H), 2.26 (m, 2H), 1.70 (m, 2H)	[5]
^{13}C NMR (CDCl_3)	δ 62.5 (C-1,3), 59.3 (C-2), 47.4 (C-4, 8, 9, 10), 35.3 (C-5,7), 33.9 (C-6)	[5]
IR (KBr, cm^{-1})	2930, 2855 (C-H), 695 (C-Br)	[5]

Table 3: Crystallographic Data for **1,3-Dibromoadamantane**

Parameter	Value	Reference
Crystal System	Orthorhombic	[2]
Space Group	P n m a	[2]
a	14.9792 Å	[2]
b	9.7677 Å	[2]
c	7.2734 Å	[2]
α , β , γ	90°	[2]
Z	4	[2]

Experimental Protocols

The synthesis of **1,3-dibromoadamantane** is typically achieved through the direct bromination of adamantane. A detailed experimental protocol is provided below.

Synthesis of **1,3-Dibromoadamantane** from Adamantane

This procedure involves the electrophilic substitution of hydrogen atoms on the adamantane cage with bromine, catalyzed by a Lewis acid such as iron powder.

- Materials:

- Adamantane
- Liquid Bromine
- Iron powder
- Dichloromethane (CH_2Cl_2)
- Aqueous sodium sulfite solution
- Methanol
- Procedure:
 - To a stirred mixture of adamantane and iron powder in dichloromethane at room temperature, add liquid bromine dropwise.
 - Maintain the reaction at room temperature and stir for 24 hours.
 - After the reaction is complete, quench the excess bromine by adding an aqueous sodium sulfite solution until the bromine color disappears.
 - Separate the organic layer.
 - Wash the organic layer with water and then brine.
 - Dry the organic layer over anhydrous magnesium sulfate and filter.
 - Remove the solvent under reduced pressure to obtain the crude product as a yellow solid.
 - Recrystallize the crude product from methanol to yield pure **1,3-dibromoadamantane** as a white solid.[5]

Visualizations

Diagram 1: Synthesis of **1,3-Dibromoadamantane**



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Caption: Synthesis of **1,3-dibromoadamantane** from adamantane.

Diagram 2: Chemical Structure and Symmetry of **1,3-Dibromoadamantane**

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-Dibromoadamantane: Chemical Structure and Stereochemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019736#1-3-dibromoadamantane-chemical-structure-and-stereochemistry]

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